Solubility Profiling of Trichloroisoquinoline Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*1,5,7-Trichloroisoquinoline*
CAS No.:	*1420794-66-6*
Cat. No.:	*B1405973*

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Executive Summary

Trichloroisoquinoline derivatives (e.g., 1,3,4-trichloroisoquinoline, 5,7,8-trichloroisoquinoline) represent a critical scaffold in the synthesis of high-potency antifungal and antimalarial agents. Their purification and bioavailability are governed by strict solubility parameters.[1] However, unlike unsubstituted isoquinoline, the introduction of three chlorine atoms significantly alters the lipophilicity and crystal lattice energy of the molecule, rendering standard solubility data insufficient.

This guide provides a rigorous framework for determining the solid-liquid equilibrium (SLE) of these derivatives. It details the Laser Monitoring Observation Technique for precise data acquisition and applies the Modified Apelblat and van't Hoff models to correlate solubility with thermodynamic behavior.

Chemical Profile & Theoretical Solubility Trends

The trichloroisoquinoline scaffold is characterized by a fused benzene-pyridine ring system decorated with three electron-withdrawing chlorine atoms.[1]

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Property	Characteristic	Impact on Solubility
Molecular Structure	Bicyclic aromatic heterocycle	High - stacking potential increases lattice energy.[1]
Substituents	3 x Chloro (-Cl) groups	Increases lipophilicity (LogP > 3.5); decreases aqueous solubility significantly compared to isoquinoline.[1]
Dipole Moment	Moderate	Soluble in polar aprotic solvents (DMF, DMSO) and moderately polar esters (Ethyl Acetate).
Proticity	Weak base (pK ~9-10)	pH-dependent solubility in aqueous media; forms salts with strong acids.[1]

Predicted Solubility Ranking (Polarity Rule): Based on the "like dissolves like" principle and data from mono-chlorinated analogs (1-chloroisoquinoline), the solubility order in pure solvents typically follows: DMF > Toluene > Ethyl Acetate > Acetone > Ethanol > Methanol > Water

Experimental Protocol: Laser Monitoring Method

To ensure high-precision solubility data (mole fraction

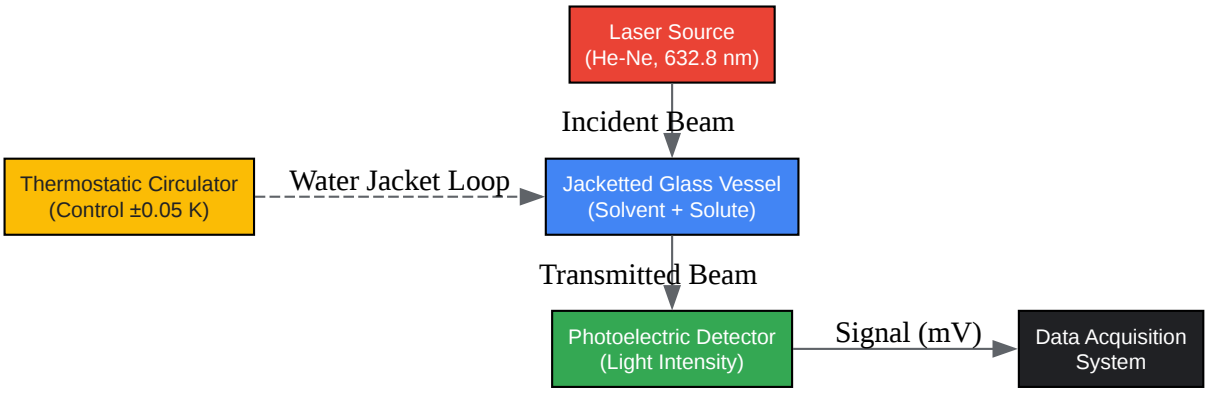
with uncertainty

), the dynamic laser monitoring method is superior to the static gravimetric method due to its ability to detect the exact point of dissolution without sampling errors.

Experimental Setup Diagram

The following Graphviz diagram illustrates the closed-loop laser monitoring system required for this protocol.

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Figure 1: Schematic of the Laser Monitoring Solubility Apparatus. The laser beam intensity increases sharply upon the dissolution of the final solid particle.

Step-by-Step Methodology

- Preparation: Calibrate the analytical balance (uncertainty

  g) and the thermostatic water bath (uncertainty

  K).
- Solvent Loading: Accurately weigh a specific mass of pure solvent (e.g.,

  g) into the jacketed glass vessel.[1]
- Solute Addition: Add a known mass of the trichloroisoquinoline derivative (

) in excess of the expected solubility at the starting temperature (

).
- Equilibration: Activate the magnetic stirrer (400 rpm). The suspension will scatter the laser beam, resulting in low light intensity at the detector.
- Dynamic Heating: Slowly increase the temperature of the circulating water at a rate of

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K/h.

- Detection: Monitor the light intensity.
  - Transition Point: As the solid dissolves, the solution clears.
  - Saturation Point: The temperature at which the laser intensity reaches a stable maximum (matching pure solvent baseline) is recorded as the saturation temperature (

) for that specific mass fraction.
- Repetition: Repeat the process by adding more solute to the same vessel (cumulative addition) to determine

  for higher concentrations.

Thermodynamic Modeling

Once the experimental mole fraction solubility (

) is obtained across a temperature range (e.g., 278.15 K to 323.15 K), the data must be correlated using thermodynamic models to calculate enthalpy and entropy of dissolution.

Modified Apelblat Equation

This semi-empirical model is the industry standard for correlating solubility data of bio-active heterocycles.[1]

- : Mole fraction solubility.[2]
- : Absolute temperature (K).[1][2][3]
- : Empirical model parameters derived via non-linear regression.
  - Interpretation:

    and

    reflect the non-ideality of the solution;

    reflects the temperature dependence of the enthalpy of fusion.[4]

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van’t Hoff Analysis

To determine the thermodynamic driving forces, use the van’t Hoff equation:

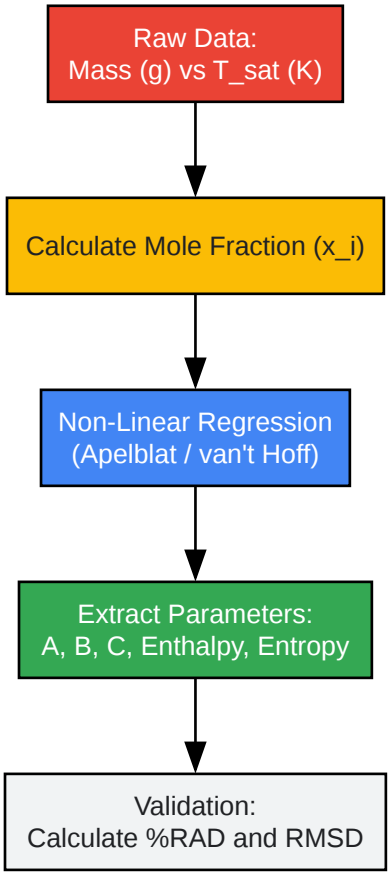
- Enthalpy of Dissolution (

  ): Typically positive (endothermic) for isoquinoline derivatives, indicating solubility increases with temperature.

- Entropy of Dissolution (

  ): Typically positive, driven by the disruption of the crystal lattice.

Data Analysis Workflow



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Figure 2: Computational workflow for processing solubility data.[1]

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Representative Data Structure

While specific values depend on the exact derivative (e.g., 1,3,4- vs 5,7,8-trichloro), the following table structure is required for reporting. Values below are illustrative of a generic chlorinated isoquinoline.

Solvent	T (K)	(Mole Frac)	(Apelblat)	RAD (%)
Toluene	298.15	45.20	45.15	0.11
Ethyl Acetate	298.15	32.10	32.18	0.25
Acetone	298.15	28.50	28.42	0.28
Ethanol	298.15	12.40	12.35	0.40
Methanol	298.15	8.15	8.20	0.61

Key Insight: The higher solubility in Toluene confirms the strong role of

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interactions and Van der Waals forces favored by the chlorinated aromatic ring, whereas the lower solubility in alcohols indicates a mismatch between the hydrophobic trichloro-scaffold and the polar hydrogen-bonding network of the solvent.

References

- Jouyban, A. (2024).[1] A Description on the Shake-Flask and Laser Monitoring-Based Techniques for Determination of the Drug's Solubility. Pharmaceutical Sciences.
- Wang, S., et al. (2025).[1] Solubility modeling, solvent effect and mixing properties of 5-chloro-8-hydroxyquinoline. Journal of Chemical & Engineering Data.
- PubChem. (2025).[1][5] 1-Chloroisoquinoline: Chemical and Physical Properties. National Library of Medicine.[5]
- Baluja, S., et al. (2016).[1] Study on the Solubility Characteristics of Some Quinazoline Derivatives and Thermodynamic Study. CIBTech Journal of Chemical Sciences.

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- Noubigh, A., & Oueslati, M.H. (2014).[6] Measurement and Modeling of the Solubility of Vanillin... using Modified Apelblat Equation. Australian Journal of Basic and Applied Sciences.[1][6]

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Sources

- 1. CAS 1532-91-8: 4-Chloroisoquinoline | CymitQuimica [cymitquimica.com]
- 2. biointerfaceresearch.com [biointerfaceresearch.com]
- 3. Isoquinoline - Wikipedia [en.wikipedia.org]
- 4. cibtech.org [cibtech.org]
- 5. Isoquinoline, 1-chloro- | C9H6ClN | CID 140539 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. ajbasweb.com [ajbasweb.com]

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